

Spectroscopic Data Interpretation for 2-Pentylfuran: A Technical Guide

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Compound of Interest

Compound Name: 2-Pentylfuran

CAS No.: 64079-01-2

Cat. No.: B7767326

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This guide provides a detailed analysis of the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data for **2-Pentylfuran** (C₉H₁₄O). It is intended for researchers, scientists, and professionals in drug development and related fields, offering a comprehensive resource for the structural elucidation of this compound through modern spectroscopic techniques.

Spectroscopic Data Summary

The following tables summarize the key quantitative data obtained from ¹H NMR, ¹³C NMR, and Mass Spectrometry for **2-Pentylfuran**.

Table 1: ¹H NMR Data for **2-Pentylfuran**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
7.28	t	1H	H-5 (furan)
6.26	dd	1H	H-4 (furan)
5.96	d	1H	H-3 (furan)
2.62	t	2H	-CH ₂ - (alpha to furan)
1.64	m	2H	-CH ₂ - (beta to furan)
1.33	m	4H	-CH ₂ -CH ₂ -
0.90	t	3H	-CH ₃

Solvent: CDCl₃, Frequency: 400 MHz. Data sourced from PubChem CID 19602.[\[1\]](#)

Table 2: ¹³C NMR Data for **2-Pentylfuran**

Chemical Shift (δ , ppm)	Assignment
156.68	C-2 (furan)
140.64	C-5 (furan)
110.04	C-4 (furan)
104.56	C-3 (furan)
31.45	-CH ₂ -
28.02	-CH ₂ -
27.81	-CH ₂ - (alpha to furan)
22.46	-CH ₂ -
13.98	-CH ₃

Solvent: CDCl₃, Frequency: 22.53 MHz. Data sourced from PubChem CID 19602.[\[1\]](#)

Table 3: Mass Spectrometry Data for **2-Pentylfuran**

m/z	Relative Intensity (%)	Proposed Fragment
138	13.64	[M] ⁺ (Molecular Ion)
95	4.48	[M - C ₃ H ₇] ⁺
82	22.04	[C ₅ H ₆ O] ⁺
81	99.99	[C ₅ H ₅ O] ⁺ (Base Peak)
53	9.37	[C ₄ H ₅] ⁺

Ionization: Electron Impact (EI). Data sourced from PubChem CID 19602.[\[1\]](#)

Experimental Protocols

Detailed methodologies for acquiring high-quality spectroscopic data are crucial for accurate interpretation.

2.1 Nuclear Magnetic Resonance (NMR) Spectroscopy

This protocol outlines the steps for acquiring ¹H and ¹³C NMR spectra.

- Sample Preparation:
 - Accurately weigh 5-25 mg of **2-Pentylfuran** for ¹H NMR or 50-100 mg for ¹³C NMR.[\[2\]](#)[\[3\]](#)
 - Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl₃). The use of deuterated solvents is necessary to avoid large solvent signals that would overwhelm the analyte signals.[\[3\]](#)[\[4\]](#)
 - Filter the solution through a pipette with a glass wool plug to remove any particulate matter, which can degrade the quality of the magnetic field homogeneity.[\[2\]](#)
 - Transfer the filtered solution into a clean, dry 5 mm NMR tube.[\[2\]](#)[\[5\]](#)

- If quantitative analysis is required, add a known amount of an internal standard, such as tetramethylsilane (TMS).[3]
- ¹H NMR Data Acquisition:
 - Insert the sample into the NMR spectrometer.
 - Tune and match the probe to the ¹H frequency.
 - Lock onto the deuterium signal of the solvent to stabilize the magnetic field.
 - Shim the magnetic field to optimize its homogeneity and achieve sharp spectral lines.
 - Set acquisition parameters, including a spectral width of approximately 12-16 ppm, an acquisition time of 2-4 seconds, and a relaxation delay of 1-2 seconds.[6]
 - Acquire the spectrum, typically averaging 8-16 scans for a sample of this concentration.[6]
 - Process the data by applying a Fourier transform, phasing the spectrum, and calibrating the chemical shift scale using the TMS signal (0 ppm) or the residual solvent peak (7.26 ppm for CDCl₃).[6]
- ¹³C NMR Data Acquisition:
 - Following ¹H NMR, tune and match the probe to the ¹³C frequency.[7]
 - Use a standard proton-decoupled pulse program to simplify the spectrum by removing C-H coupling.
 - Set a wider spectral width (e.g., 200-240 ppm) to encompass the full range of ¹³C chemical shifts.[8]
 - Due to the low natural abundance of ¹³C, a larger number of scans (e.g., 1024-4096) and a longer relaxation delay (2-5 seconds) are typically required.[6]
 - Process the acquired data similarly to the ¹H spectrum.[7]

2.2 Mass Spectrometry (MS)

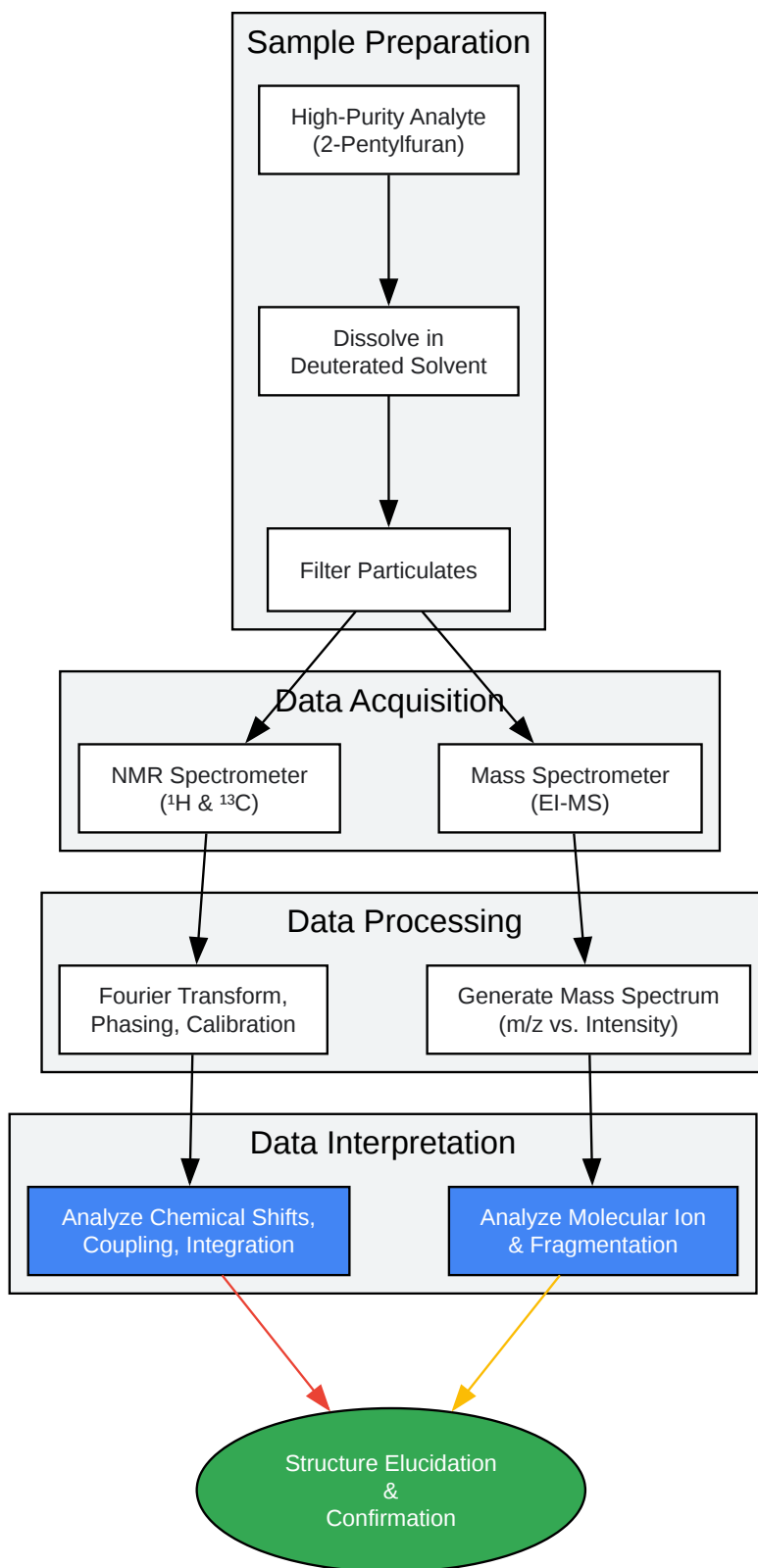
This protocol describes the general procedure for obtaining an electron ionization (EI) mass spectrum.

- Sample Introduction:
 - For a volatile liquid like **2-Pentylfuran**, the sample can be introduced into the ion source via a gas chromatograph (GC-MS) or a direct insertion probe.[\[9\]](#)
 - The sample is vaporized by heating in a vacuum.[\[9\]](#)
- Ionization:
 - In the ion source, the gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV).[\[10\]](#)
 - This process ejects an electron from the molecule, forming a positively charged molecular ion ($[M]^+$), which is a radical cation.[\[9\]](#)[\[10\]](#)
- Mass Analysis:
 - The newly formed ions are accelerated by an electric field into the mass analyzer.[\[9\]](#)
 - A magnetic field deflects the ions based on their mass-to-charge ratio (m/z). Lighter ions are deflected more than heavier ones.[\[10\]](#)
- Detection:
 - The separated ions strike a detector, which generates a signal proportional to the number of ions.[\[10\]](#)
 - The instrument records the abundance of each ion at a specific m/z value, generating the mass spectrum.

Visualized Workflows and Pathways

3.1 Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow from sample preparation to final structural confirmation using spectroscopic methods.

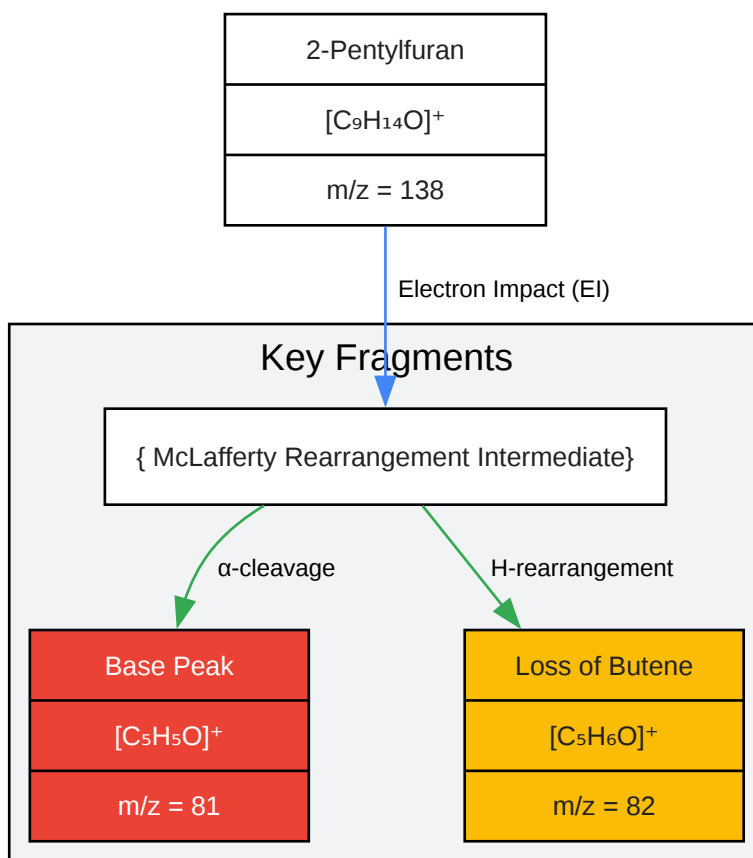


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Fig. 1: Logical workflow for spectroscopic data analysis.

3.2 Mass Spectrometry Fragmentation Pathway

The fragmentation of **2-Pentylfuran** under electron impact primarily involves cleavage of the pentyl side chain. The base peak at m/z 81 is characteristic of alkylfurans and results from a McLafferty-type rearrangement followed by cleavage.



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Fig. 2: Proposed MS fragmentation pathway for **2-Pentylfuran**.

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